

Veratraldehyde (CAS 120-14-9): An In-depth Technical Guide

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Compound of Interest

Compound Name: Veratraldehyde

Cat. No.: B141060

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Abstract

Veratraldehyde (3,4-dimethoxybenzaldehyde) is an aromatic aldehyde with the CAS number 120-14-9. It is a derivative of vanillin and is found naturally in various plants, including peppermint, ginger, and raspberry.[1][2] This compound is widely utilized as a flavorant and odorant due to its pleasant woody, vanilla-like aroma.[1][2] Beyond its sensory applications, **veratraldehyde** serves as a crucial intermediate in the synthesis of pharmaceuticals and other specialty chemicals.[2][3] Its biological activities, including antifungal and antibacterial properties, are subjects of ongoing research. This guide provides a comprehensive overview of **veratraldehyde**, including its physicochemical properties, spectroscopic data, detailed synthesis protocols, safety information, and insights into its mechanisms of action.

Physicochemical and Spectroscopic Data

Veratraldehyde is a white to pale yellow crystalline solid at room temperature.[4] It is sparingly soluble in water but shows good solubility in organic solvents like ethanol and ether.[4]

Table 1: Physicochemical Properties of Veratraldehyde

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₀ O ₃	[4]
Molecular Weight	166.18 g/mol	[4]
Melting Point	43-46 °C	[4]
Boiling Point	281 °C	[2]
Density	1.129 g/cm ³ at 25 °C	[4]
Flash Point	113 °C	[4]
Water Solubility	<0.1 g/100 mL at 22 °C	[5]
Appearance	White to pale yellow crystalline solid	[4]
Odor	Sweet, woody, vanilla-like	[2]

Table 2: Spectroscopic Data of Veratraldehyde

Spectrum Type	Key Peaks/Signals	Source
¹ H NMR	Signals consistent with the structure	[6]
¹³ C NMR	Signals consistent with the structure	[7]
IR Spectrum	Available	[8][9]
Mass Spectrum	Available	[10]

Synthesis of Veratraldehyde: Experimental Protocols

Veratraldehyde is commonly synthesized through the methylation of vanillin or via the Vilsmeier-Haack reaction with veratrole.

Methylation of Vanillin

This method involves the methylation of the hydroxyl group of vanillin using a methylating agent, such as dimethyl sulfate, in an alkaline solution.

Experimental Protocol:

- **Dissolution:** In a suitable reaction vessel equipped with a stirrer, dissolve vanillin in a 10% aqueous sodium hydroxide solution at room temperature.
- **Addition of Methylating Agent:** Add dimethyl sulfate to the solution in one portion while stirring.
- **Reaction:** Continue stirring the mixture for 7 hours at 20°C.
- **Crystallization:** After the reaction period, store the mixture in a refrigerator at 4–5°C for 12 hours to allow for the precipitation of **veratraldehyde**.
- **Isolation:** Filter the precipitate using a glass filter and wash it with ice-cold water.
- **Purification:** For further purification, recrystallize the crude **veratraldehyde** from ethanol. The expected yield of pure aldehyde is approximately 88%.

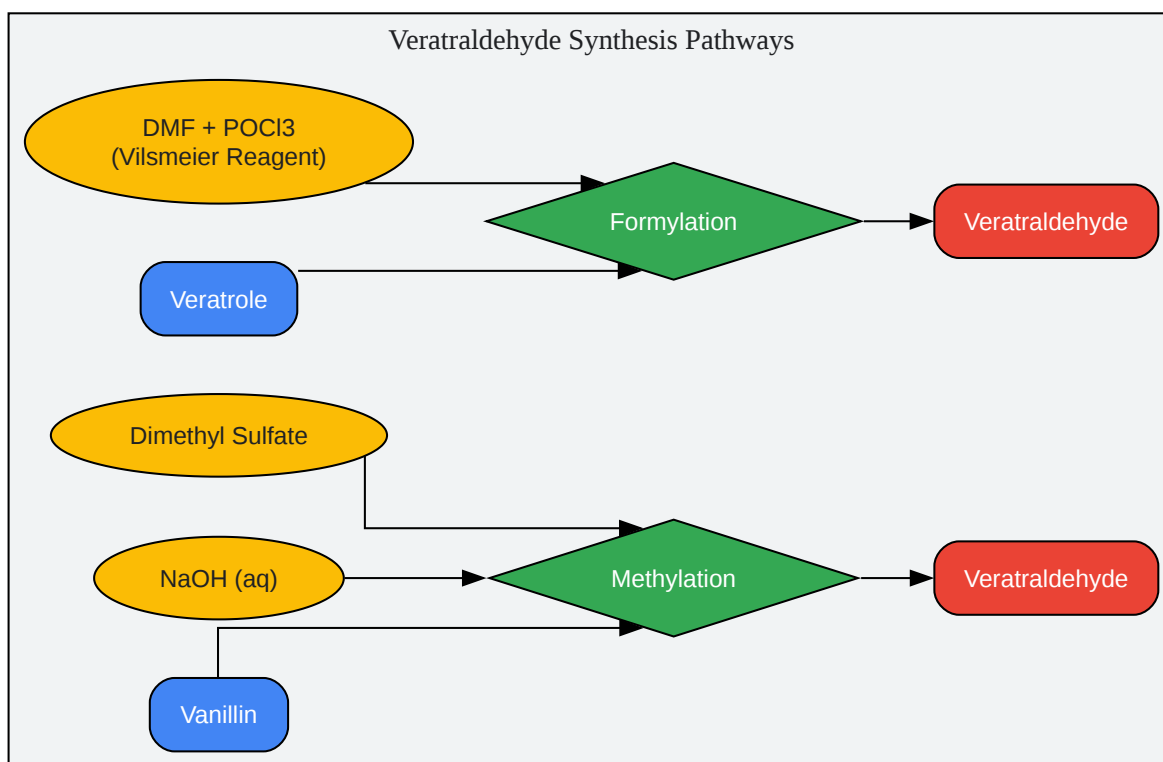
Vilsmeier-Haack Reaction of Veratrole

This method involves the formylation of veratrole (1,2-dimethoxybenzene) using a Vilsmeier reagent, which is typically a mixture of N,N-dimethylformamide (DMF) and phosphorus oxychloride (POCl_3).

Experimental Protocol:

- **Vilsmeier Reagent Formation:** In a reaction vessel, cool N,N-dimethylformamide (DMF) in an ice bath. Add phosphorus oxychloride (POCl_3) dropwise while maintaining the temperature below 5°C.
- **Addition of Veratrole:** Slowly add veratrole to the freshly prepared Vilsmeier reagent.
- **Reaction:** Remove the cooling bath and heat the reaction mixture at 75°C for 6 hours.

- Work-up: Pour the resulting solution into ice-cooled water and basify with an aqueous sodium hydroxide solution to a pH of 8-9.
- Extraction: Extract the product with a suitable organic solvent, such as 1,2-dichloroethane.
- Washing: Wash the organic layer with water.
- Purification: Remove the solvent under reduced pressure and purify the crude product by distillation to obtain **veratraldehyde**.



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Caption: Common synthetic routes to **Veratraldehyde**.

Biological Activities and Mechanisms of Action

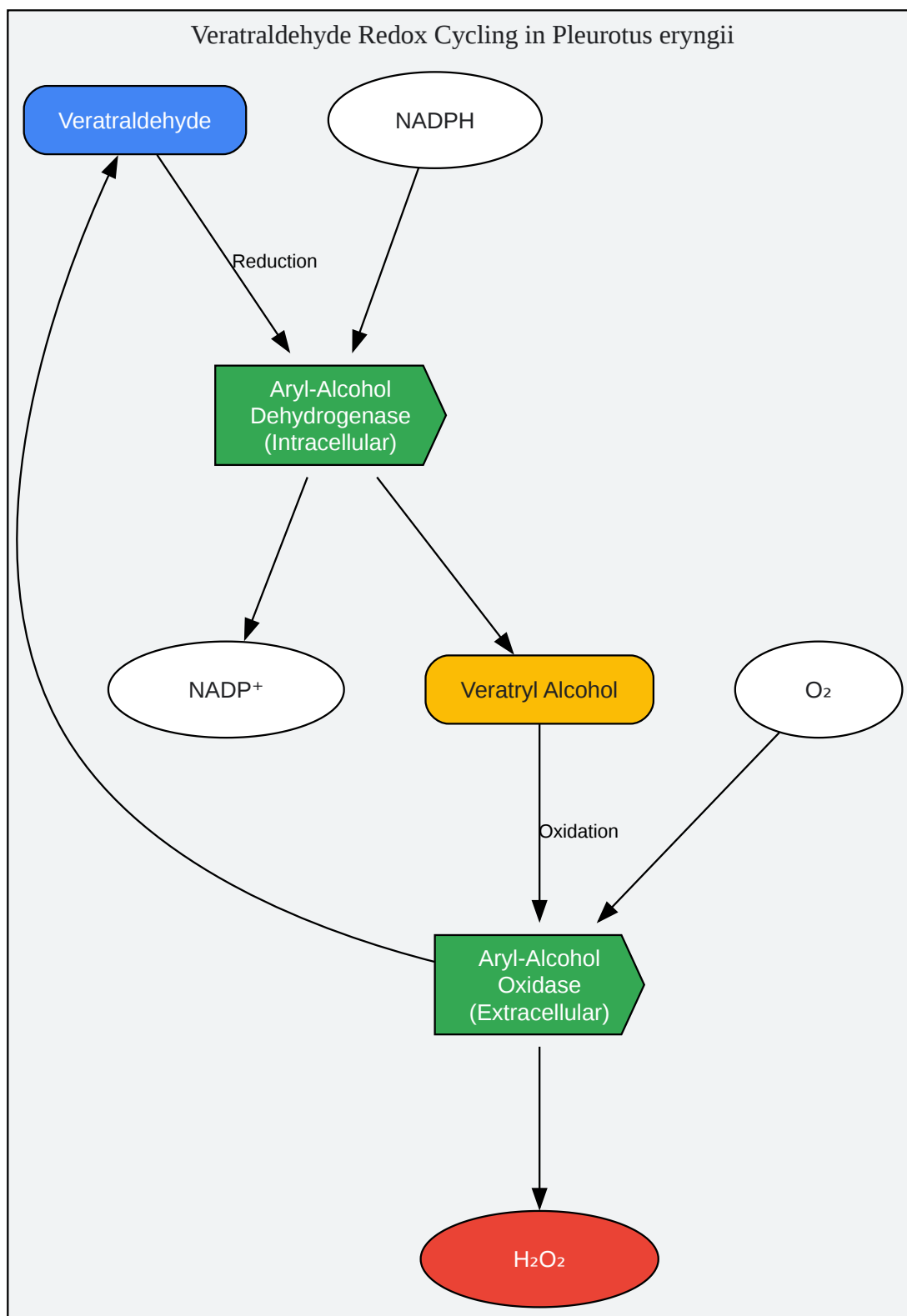
Veratraldehyde has demonstrated notable biological activities, particularly as an antimicrobial agent. Its mechanisms of action are an area of active investigation.

Antifungal Activity and Redox Cycling in *Pleurotus eryngii*

In the white-rot fungus *Pleurotus eryngii*, **veratraldehyde** participates in a redox cycle that leads to the production of hydrogen peroxide (H_2O_2), a key component of the fungus's lignin-degrading machinery.^{[1][7]} This cycle involves two key enzymes: aryl-alcohol dehydrogenase and aryl-alcohol oxidase.

- Reduction: **Veratraldehyde** is reduced by an intracellular aryl-alcohol dehydrogenase to veratryl alcohol, utilizing NADPH as a cofactor.^{[1][6]}
- Oxidation: The resulting veratryl alcohol is then oxidized by an extracellular aryl-alcohol oxidase, which transfers electrons from the alcohol to molecular oxygen, producing H_2O_2 and regenerating **veratraldehyde**.^{[1][8]}

This enzymatic cycle effectively generates a localized supply of H_2O_2 in the extracellular environment, which is then used by peroxidases to break down lignin.^[8]



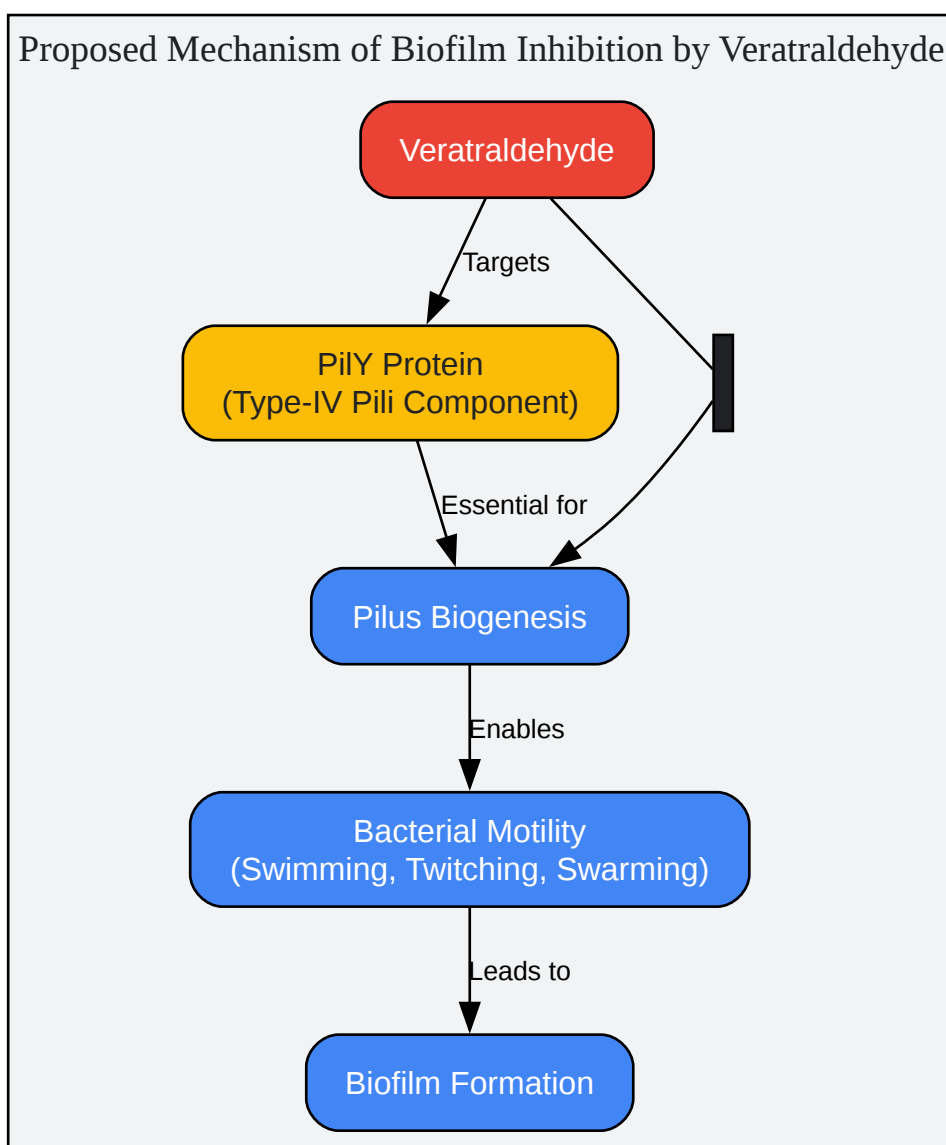
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Caption: Enzymatic cycle involving **veratraldehyde** for H₂O₂ production.

Antibacterial Activity: Inhibition of Biofilm Formation in *Pseudomonas aeruginosa*

Recent studies have highlighted the potential of **veratraldehyde** as an anti-biofilm agent against the pathogenic bacterium *Pseudomonas aeruginosa*. While exhibiting weak direct antibacterial activity, **veratraldehyde** potently inhibits bacterial motility, a critical factor in biofilm formation.[\[11\]](#)

Computational studies, including molecular docking and dynamic simulations, suggest that **veratraldehyde** may exert its anti-biofilm effect by targeting the PilY protein.[\[11\]](#) PilY is a component of the Type-IV pili, which are essential for pilus biogenesis and, consequently, for bacterial motility and the initial stages of biofilm formation.[\[11\]](#) By binding to PilY, **veratraldehyde** is hypothesized to disrupt these processes.



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Caption: **Veratraldehyde**'s potential targeting of PilY to inhibit biofilm formation.

Safety and Handling

Veratraldehyde is considered to be of low acute toxicity but may cause skin and eye irritation. Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling the compound. It is incompatible with strong oxidizing agents and strong bases.[2]

Table 3: Safety Information for Veratraldehyde

Hazard Statement	Precautionary Statement	Reference(s)
H302: Harmful if swallowed	P264: Wash hands thoroughly after handling.	[3]
H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[3]
H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3]

Applications

Veratraldehyde's unique properties make it a valuable compound in several industries.

- **Flavor and Fragrance:** Widely used to impart vanilla, woody, and sweet notes in food, beverages, and perfumes.[2]
- **Pharmaceutical Intermediate:** A key starting material in the synthesis of various pharmaceuticals, including the antihypertensive drug methyldopa.[3]
- **Agrochemicals:** Used in the production of certain agrochemical compounds.
- **Research:** Serves as a versatile building block in organic synthesis for the creation of more complex molecules.

Conclusion

Veratraldehyde (CAS 120-14-9) is a multifaceted aromatic compound with significant applications in both industrial and research settings. Its well-defined physicochemical properties and established synthesis routes make it a readily accessible and versatile chemical. The growing body of research into its biological activities, particularly its antifungal and anti-

biofilm properties, suggests potential for its development into new therapeutic agents. The mechanisms of action, such as the redox cycling in fungi and the potential targeting of the PilY protein in bacteria, provide a solid foundation for further investigation and drug development efforts. This guide serves as a comprehensive resource for professionals seeking to understand and utilize the full potential of **veratraldehyde**.

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